Application Note: Liposomal Formulation of Ethyl-D-erythro-sphingosinate HCl

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Compound of Interest

Compound Name:	*Ethyl-D-erythro-sphingosinate Hydrochloride*
CAS No.:	*355803-79-1*
Cat. No.:	*B561697*

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Introduction & Molecule Profile[1][2]

Ethyl-D-erythro-sphingosinate HCl is a synthetic sphingoid analog. Structurally, it represents the ethyl ester of sphingosinic acid (2-amino-3-hydroxy-4-octadecenoic acid). Unlike natural sphingosine, which possesses a primary alcohol at the C1 position, this molecule features an ethyl ester moiety.

- Role in Formulation: It functions as a cationic lipid. The primary amine (protonated as the HCl salt) provides a positive surface charge, facilitating interaction with anionic cellular membranes or complexation with nucleic acids (DNA/RNA).
- Key Instability Risk: The ethyl ester bond is susceptible to hydrolysis. Formulation pH must be strictly controlled to prevent degradation into the free acid.

Physicochemical Specifications

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Property	Detail
Chemical Name	Ethyl-D-erythro-sphingosinate Hydrochloride
CAS Number	355803-79-1
Molecular Formula	$C_{20}H_{40}ClNO_3$
Molecular Weight	~379.99 g/mol
Solubility	Soluble in Ethanol, Methanol, DMSO. Poorly soluble in pure Chloroform (requires Methanol cosolvent).
pKa (Amine)	~9.0–10.0 (Estimated). Cationic at physiological pH (7.4).

Pre-Formulation Strategy

A. Lipid Selection & Ratios

To form stable bilayers, Ethyl-D-erythro-sphingosinate HCl (hereafter E-Sph-HCl) must be anchored by helper lipids. It is a single-chain surfactant-like lipid; using it as the sole component will form micelles, not liposomes.

- Structural Lipid (Backbone): DSPC or DPPC (High

  for rigidity) or POPC (fluidity).
- Stabilizer: Cholesterol (30–40 mol%) is critical to condense the bilayer and prevent leakage.
- PEGylation (Optional): DSPE-PEG2000 (1–5 mol%) to prevent aggregation of cationic vesicles in buffer.

Recommended Molar Ratio: DSPC : Cholesterol : E-Sph-HCl => 55 : 40 : 5 (up to 10)

B. Solvent System Compatibility

Critical Step: The HCl salt form renders the molecule hydrophilic enough to resist dissolution in pure chloroform.

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- Correct Solvent: Chloroform : Methanol (2:1 or 1:1 v/v).
- Why? Methanol is required to solvate the ionic HCl headgroup while Chloroform dissolves the hydrophobic tail and helper lipids.

Detailed Protocol: Thin Film Hydration

This method ensures homogenous distribution of the cationic lipid within the bilayer leaflets.

Phase 1: Stock Preparation

- E-Sph-HCl Stock: Dissolve 10 mg of E-Sph-HCl in 1 mL of Methanol. (Concentration: 10 mg/mL).
  - Note: If the solution is cloudy, warm to 30°C or add small aliquots of Ethanol.
- Helper Lipid Stock: Dissolve DSPC and Cholesterol in Chloroform at 10 mg/mL and 5 mg/mL respectively.

Phase 2: Film Formation

- Combine lipid aliquots in a round-bottom flask to achieve the target molar ratio (e.g., 55:40:5).
- Rotary Evaporation:
  - Temperature: 45°C (Above the transition temperature of the lipids, but safe for the ester).
  - Vacuum: Moderate (decrease pressure slowly to prevent bumping of methanol).
  - Duration: Evaporate until a dry, thin film forms on the flask wall.
- Desiccation: Place the flask under high vacuum (lyophilizer or vacuum pump) for overnight (12h) to remove trace solvent.
  - Why? Residual methanol destabilizes the bilayer and increases toxicity.

Phase 3: Hydration (The Critical Step)

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The hydration buffer dictates the ionization state and stability.

- Buffer Choice: 10 mM HEPES, 140 mM NaCl, pH 7.2 – 7.4.
  - Avoid: Phosphate buffers (PBS) if high concentrations of cationic lipids are used, as phosphate anions can bridge cationic heads and cause precipitation.
  - Avoid: High pH (> 8.0) which accelerates ester hydrolysis.
- Procedure:
  - Pre-warm the buffer to 65°C (must be >

    of DSPC).
  - Add buffer to the lipid film.[1]
  - Vortex vigorously for 30–60 minutes at 65°C.
  - Result: Large Multilamellar Vesicles (MLVs).[2] Suspension should appear milky/turbid.

Phase 4: Sizing (Extrusion)

- Assemble a thermobarrel extruder with a 100 nm polycarbonate membrane.
- Set extruder temperature to 65°C.
- Pass the MLV suspension through the membrane 11–21 times.
  - Why odd number? To ensure the final collection is on the side opposite the starting "dirty" syringe.
- Result: Small Unilamellar Vesicles (SUVs/LUVs), translucent/opalescent.

Visualization of Workflow & Molecular Architecture

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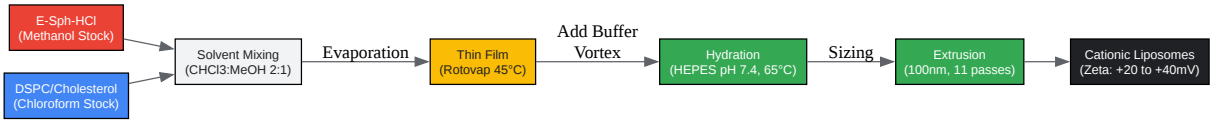

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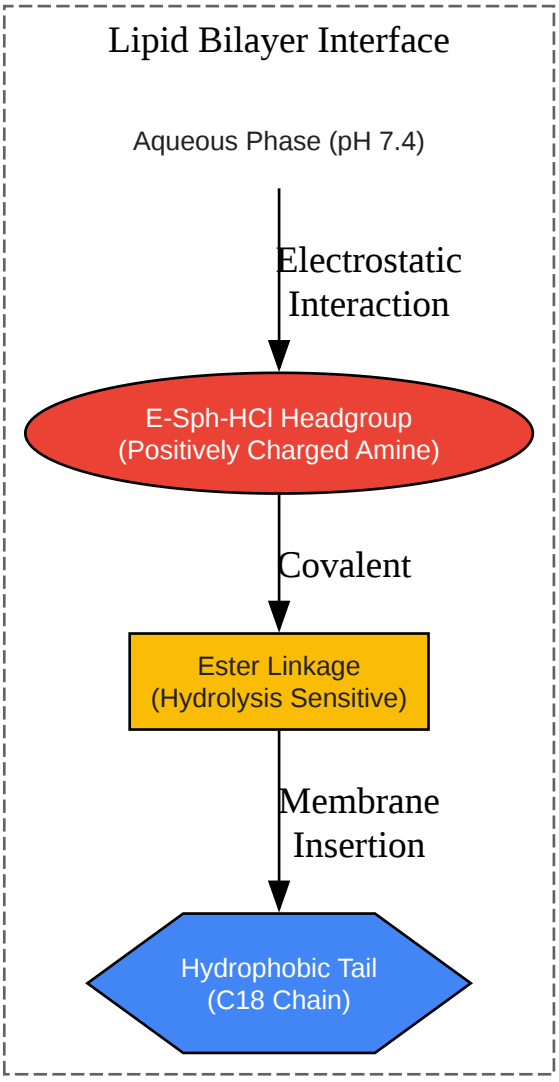
Caption: Workflow for incorporating Ethyl-D-erythro-sphingosinate HCl into LUVs via Thin Film Hydration.



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Caption: Orientation of E-Sph-HCl in the bilayer. The amine faces the aqueous phase; the ester sits at the interface.

Characterization & Quality Control

A. Zeta Potential (Critical)

Since E-Sph-HCl is the only cationic component, Zeta Potential is the primary metric for incorporation efficiency.

- Expected Value: +20 mV to +50 mV (depending on mol% used).
- Protocol: Dilute 20 µL of liposomes into 1 mL of 10 mM HEPES (low salt). Measure at 25°C.
- Note: If Zeta is near neutral (-5 to +5 mV), the lipid did not incorporate or precipitated during film formation.

B. Size & Polydispersity (DLS)

- Target Size: 100–120 nm.
- PDI: < 0.20 (Indicates homogenous population).[2]

C. Ester Stability Check (HPLC)

To verify the ester bond is intact:

- Lyophilize a small aliquot of liposomes.
- Redissolve in Methanol.
- Run RP-HPLC (C18 column).
- Monitor for the appearance of the "free acid" peak (Sphingosinic acid), which indicates hydrolysis.

Troubleshooting Guide

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Issue	Probable Cause	Corrective Action
Precipitation during hydration	Phosphate buffer interaction or pH too high.	Switch to HEPES buffer. Ensure pH is < 7.5.
Low Zeta Potential	Lipid loss during film formation (stuck to glass).	Ensure E-Sph-HCl is fully dissolved in MeOH/CHCl3 mix before evaporation.
Film not dissolving	Phase transition temp ( ) not reached.	Increase hydration temp to 65–70°C. Sonicate briefly.
Particle Aggregation	Charge screening by high salt.	Reduce NaCl concentration during storage. Add 5% Sucrose for cryoprotection.

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Sources

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- 2. data.epo.org [data.epo.org]

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